

# Application Notes and Protocols for Methyl (4-hydroxyphenyl)propynoate in Medicinal Chemistry

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## Compound of Interest

Compound Name: Methyl (4-hydroxyphenyl)propynoate

Cat. No.: B1339233

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A comprehensive review of scientific literature reveals a notable absence of research on **methyl (4-hydroxyphenyl)propynoate** within the field of medicinal chemistry. Despite its existence as a defined chemical entity (CAS Number: 136634-54-3), there is no readily available data on its synthesis, biological evaluation, or potential therapeutic applications.

It is crucial to distinguish **methyl (4-hydroxyphenyl)propynoate** from the structurally similar and more extensively researched compound, methyl (4-hydroxyphenyl)propionate (CAS Number: 5597-50-2). The key structural difference is the presence of a carbon-carbon triple bond (an alkyne) in the propynoate, whereas the propionate contains a saturated alkyl chain. This seemingly minor difference in saturation significantly alters the molecule's shape, rigidity, and electronic properties, leading to distinct chemical and biological characteristics.

While information on the requested propynoate is unavailable, the propionate analogue has been investigated for several applications, which are summarized below for informational purposes.

## Methyl (4-hydroxyphenyl)propionate: A Structurally Related Compound of Interest

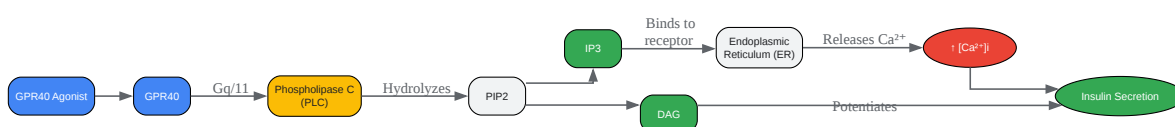
Methyl 3-(4-hydroxyphenyl)propionate is a derivative of phloretic acid and has been explored as a useful synthetic intermediate in medicinal chemistry and other fields.

## Intermediate for G Protein-Coupled Receptor 40 (GPR40) Agonists

Methyl 3-(4-hydroxyphenyl)propionate serves as a building block in the synthesis of potent and orally bioavailable GPR40 agonists.[1] GPR40 is a free fatty acid receptor that has emerged as a promising target for the treatment of type 2 diabetes.

- Signaling Pathway of GPR40 Agonism:

Activation of GPR40 in pancreatic  $\beta$ -cells by an agonist leads to the potentiation of glucose-stimulated insulin secretion. The general signaling cascade is as follows:



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GPR40 signaling pathway in pancreatic  $\beta$ -cells.

## Nitrification Inhibitor and Plant Growth Regulator

In agricultural science, methyl 3-(4-hydroxyphenyl)propionate has been identified as a biological nitrification inhibitor.[2] It is a root exudate from sorghum that suppresses the microbial conversion of ammonium to nitrate in the soil. This action can improve nitrogen use efficiency and reduce nitrogen loss from agricultural systems. It has also been shown to modulate root development in plants.[2]

## Experimental Protocols: Synthesis of Methyl 3-(4-hydroxyphenyl)propionate

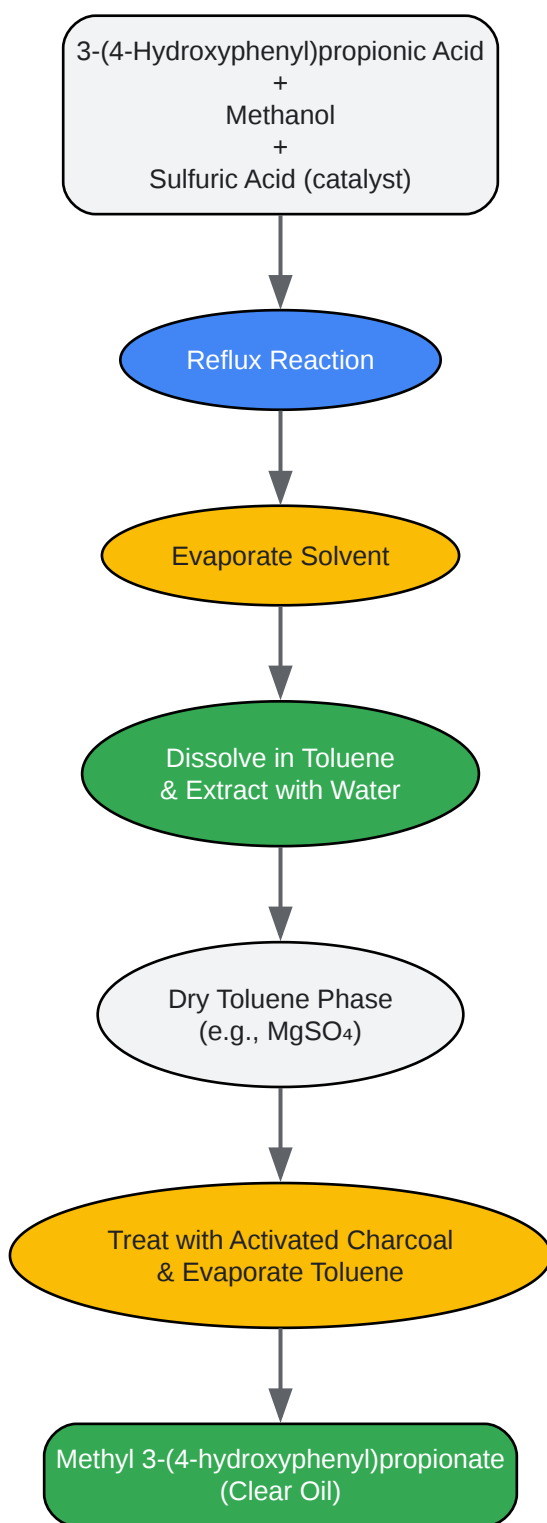
Below are example protocols for the synthesis of the propionate compound, which could potentially be adapted for the synthesis of the propynoate with appropriate starting materials

and reaction conditions.

## Protocol 1: Esterification of 3-(4-Hydroxyphenyl)propionic Acid

This method involves the direct esterification of the corresponding carboxylic acid.

- Workflow Diagram:



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Workflow for the synthesis of methyl 3-(4-hydroxyphenyl)propionate.

- Methodology:

- A solution of 3-(4-hydroxyphenyl)propionic acid (0.1 mole) in methanol (500 mL) is prepared.
- Concentrated sulfuric acid (2 mL) is added as a catalyst.
- The solution is refluxed for an extended period (e.g., 72 hours), potentially using a Soxhlet extractor with molecular sieves to remove water and drive the equilibrium.
- After the reaction is complete, the reaction medium is evaporated to yield an oil.
- The oil is dissolved in a non-polar solvent like toluene (100 mL) and washed with water (3 x 100 mL) to remove impurities.
- The organic phase is dried over a drying agent such as magnesium sulfate.
- The solution may be treated with activated charcoal to remove colored impurities.
- The solvent is evaporated to yield the final product, methyl 3-(4-hydroxyphenyl)propionate.

## Protocol 2: Hydrogenation of Methyl (E)-3-(4-hydroxyphenyl)acrylate

This protocol starts from an unsaturated precursor and reduces the double bond.

- Methodology:
  - Methyl (E)-3-(4-hydroxyphenyl)acrylate (1.0 g, 5.6 mmol) is dissolved in ethanol (20 mL).
  - A palladium on carbon catalyst (Pd/C, 0.1 g) is added to the solution.
  - The reaction mixture is stirred vigorously at room temperature under a hydrogen atmosphere (1 bar) for approximately 21 hours.[\[3\]](#)
  - Upon completion, the suspension is filtered through a pad of diatomaceous earth to remove the catalyst.
  - The filtrate is evaporated to dryness under vacuum to afford the product.[\[3\]](#)

## Quantitative Data

As no studies on **methyl (4-hydroxyphenyl)propynoate** are available, no quantitative data can be presented. For the related compound, methyl 3-(4-hydroxyphenyl)propionate, quantitative data would typically include yields from synthetic reactions, and for its derivatives, pharmacological data such as IC<sub>50</sub> or EC<sub>50</sub> values in relevant biological assays.

Compound Derivative	Target	Assay	IC <sub>50</sub> / EC <sub>50</sub> (μM)	Reference
Data Not Available	-	-	-	-
Data Not Available	-	-	-	-
Data Not Available	-	-	-	-

Table 1: Hypothetical data table structure. No data is available for **methyl (4-hydroxyphenyl)propynoate**.

In conclusion, while the 4-hydroxyphenylpropanoic acid scaffold is of interest in medicinal chemistry, the specific derivative, **methyl (4-hydroxyphenyl)propynoate**, remains an uninvestigated entity in this context. Future research may uncover potential biological activities for this compound.

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## References

- 1. Methyl 3-(4-hydroxyphenyl)propionate, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. Buy Methyl 3-(4-hydroxyphenyl)propionate | 5597-50-2 [smolecule.com]

- 3. Methyl 3-(4-hydroxyphenyl)propionate synthesis - chemicalbook [chemicalbook.com]
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